

## Protocol for dissolving and storing FGFR-IN-13

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Compound of Interest

Compound Name: FGFR-IN-13

Cat. No.: B12367332

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## **Application Notes and Protocols for FGFR-IN-1**

Compound of Interest: FGFR-IN-1 CAS NO: 1513860-41-7 Molecular Formula: C<sub>26</sub>H<sub>24</sub>F<sub>2</sub>N<sub>4</sub>O<sub>6</sub>S Molecular Weight: 558.55

Note on Compound Name: The user specified "**FGFR-IN-13**". However, publicly available information for a compound with this exact name is limited. The following protocol is for "FGFR-IN-1", a potent FGFR inhibitor, which is likely the compound of interest. Researchers should verify the exact identity of their compound before proceeding.

### Introduction

FGFR-IN-1 is a potent inhibitor of Fibroblast Growth Factor Receptors (FGFR), demonstrating significant activity against FGFR1, FGFR2, and FGFR3 with an IC50 of less than 100 nM[1][2]. Aberrant FGFR signaling, resulting from gene amplification, mutations, or fusions, is implicated in various cancers, promoting tumor cell proliferation, migration, and angiogenesis[3][4]. Consequently, inhibitors like FGFR-IN-1 are valuable tools in cancer research and drug development.

## **Quantitative Data Summary**

The following table summarizes the key quantitative data for FGFR-IN-1.



Parameter	Value	Reference
IC50 (FGFR1)	<100 nM	[1][2]
IC50 (FGFR2)	<100 nM	[1][2]
IC50 (FGFR3)	<100 nM	[1][2]
Molecular Weight	558.55 g/mol	[1]

# Experimental Protocols Protocol 1: Dissolving FGFR-IN-1

This protocol outlines the procedure for preparing a stock solution of FGFR-IN-1.

#### Materials:

- FGFR-IN-1 powder
- Appropriate solvent (e.g., DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath
- Pipettes and sterile tips

#### Procedure:

- Select Solvent: Based on the desired concentration and experimental requirements, select an appropriate solvent. While specific solubility data for FGFR-IN-1 in various solvents is not readily available, similar small molecule inhibitors are often soluble in dimethyl sulfoxide (DMSO).
- Prepare Stock Solution:



- $\circ~$  To prepare a 10 mM stock solution, add 179  $\mu L$  of DMSO to 1 mg of FGFR-IN-1 (assuming a molecular weight of 558.55 g/mol ).
- To prepare a 5 mM stock solution, add 358.1 μL of DMSO to 1 mg of FGFR-IN-1.
- To prepare a 1 mM stock solution, add 1.7904 mL of DMSO to 1 mg of FGFR-IN-1.
- Enhance Solubility: To aid dissolution, gently warm the tube to 37°C and vortex briefly. If necessary, sonicate the solution in an ultrasonic bath for a short period[1].
- Aliquot and Store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles[1][2].

## **Protocol 2: Storing FGFR-IN-1 Solutions**

Proper storage is crucial to maintain the stability and activity of FGFR-IN-1.

#### Materials:

- Aliquots of FGFR-IN-1 stock solution
- -20°C and -80°C freezers

#### Procedure:

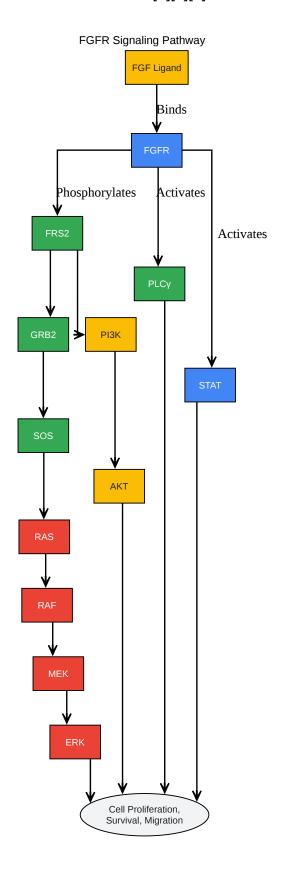
- Short-Term Storage: For use within one month, store the aliquoted stock solution at -20°C in a tightly sealed container, protected from light and moisture[1][2].
- Long-Term Storage: For storage up to six months, place the aliquots at -80°C[1][2].
- Avoid Repeated Freeze-Thaw Cycles: Use a fresh aliquot for each experiment to prevent degradation of the compound[1][2].

# Visualizations FGFR Signaling Pathway

The following diagram illustrates the canonical FGFR signaling pathway, which can be targeted by inhibitors like FGFR-IN-1. Upon ligand binding, FGFRs dimerize and autophosphorylate,



activating downstream signaling cascades such as the RAS/MAPK and PI3K/AKT pathways, which are crucial for cell proliferation and survival[3][5][6].





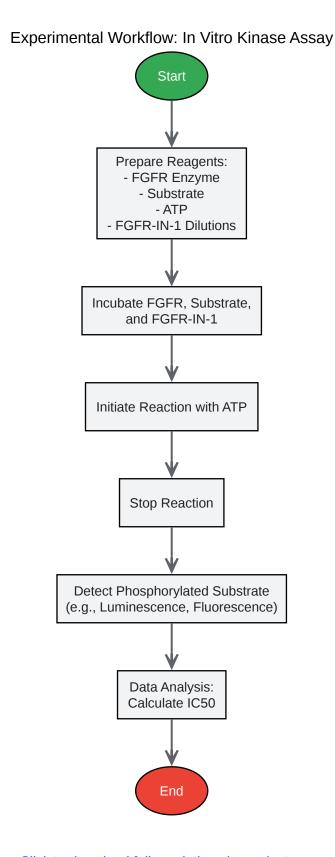
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Caption: Simplified FGFR signaling cascade.

## **Experimental Workflow: In Vitro Kinase Assay**

This diagram outlines a typical workflow for evaluating the inhibitory activity of FGFR-IN-1 on FGFR kinase activity in a cell-free system.





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Caption: Workflow for in vitro kinase inhibition assay.



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